

Technical Guide: 6-Chloro-5-methylimidazo[1,2-a]pyridine Scaffolds

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Compound of Interest

Compound Name: 6-Chloro-5-methylimidazo[1,2-a]pyridine

Cat. No.: B15203046

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Content Type: Technical Monograph & Experimental Protocol Subject: Chemical Identity, Synthesis, and Pharmacological Utility of CAS 1427432-60-7 and Derivatives.

Executive Summary: The "Privileged" Scaffold

The imidazo[1,2-a]pyridine ring system is recognized in medicinal chemistry as a "privileged scaffold"—a molecular framework capable of providing ligands for diverse biological targets. The specific substitution pattern of **6-Chloro-5-methylimidazo[1,2-a]pyridine** represents a critical structural motif.

- The 5-Methyl Group: Provides steric bulk near the bridgehead nitrogen, often influencing the torsional angle of substituents at the 3-position. This "conformational lock" is vital for selectivity in kinase inhibitors and P-CABs (Potassium-Competitive Acid Blockers).
- The 6-Chloro Group: Enhances lipophilicity and blocks metabolic oxidation at a reactive site, extending the half-life () of the pharmacophore.

This guide provides the validated CAS registry data, synthesis protocols, and structural insights required for utilizing this scaffold in drug discovery.

Chemical Identity & CAS Registry

Precise identification is critical for procurement and regulatory filing. The following table consolidates the verified CAS numbers for the core scaffold, its metabolic precursors, and key functional derivatives.

Table 1: CAS Registry for 6-Chloro-5-methylimidazo[1,2-a]pyridine Series

Chemical Entity	Structure Description	CAS Number	Molecular Formula	MW (g/mol)
Core Scaffold	6-Chloro-5-methylimidazo[1,2-a]pyridine	1427432-60-7	C ₈ H ₇ ClN ₂	166.61
Primary Precursor	2-Amino-5-chloro-6-methylpyridine	36936-23-9	C ₆ H ₇ ClN ₂	142.59
2-Carboxylic Acid	6-Chloro-5-methylimidazo[1,2-a]pyridine-2-carboxylic acid	1427360-67-5	C ₉ H ₇ ClN ₂ O ₂	210.62
3-Carboxylic Acid	6-Chloro-5-methylimidazo[1,2-a]pyridine-3-carboxylic acid	1427358-48-2	C ₉ H ₇ ClN ₂ O ₂	210.62
2-Bromo Derivative	2-Bromo-6-chloro-5-methylimidazo[1,2-a]pyridine	2386684-85-9	C ₈ H ₆ BrClN ₂	245.50

“

Note on Procurement: When sourcing the precursor (CAS 36936-23-9), ensure the certificate of analysis (CoA) confirms the regiochemistry of the chlorine. Isomers such as 2-amino-3-chloro-6-methylpyridine will yield the incorrect 8-chloro-5-methyl scaffold.

Synthetic Architecture

The synthesis of the imidazo[1,2-a]pyridine core relies on the condensation of a 2-aminopyridine with an

-halocarbonyl compound. This is a variation of the Hantzsch synthesis.

Reaction Mechanism & Regiochemistry

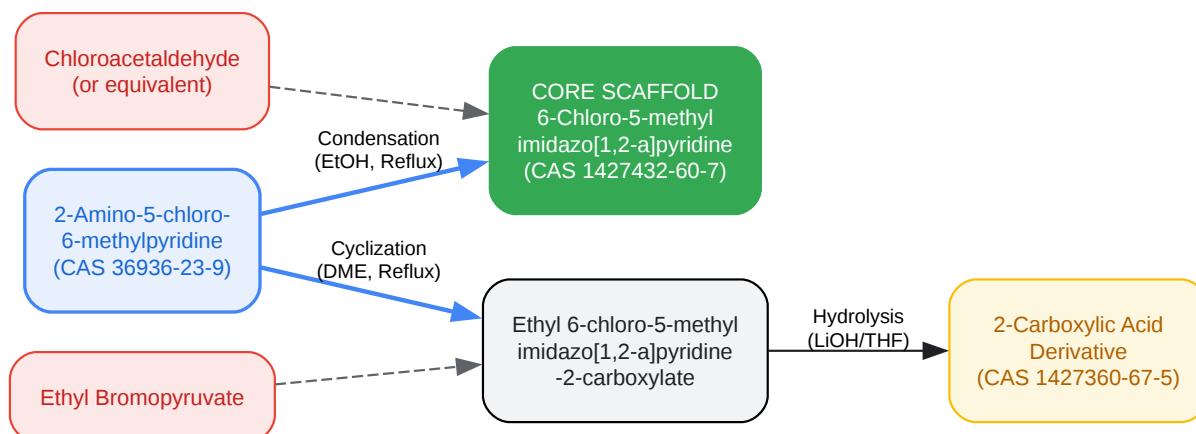
The reaction proceeds via an initial

attack by the exocyclic amine nitrogen on the

-carbon of the halo-ketone, followed by cyclodehydration involving the ring nitrogen.

- Regiocontrol: The 6-methyl group on the pyridine ring (adjacent to the ring nitrogen) becomes the 5-methyl group in the fused system.
- Precursor: 2-Amino-5-chloro-6-methylpyridine (CAS 36936-23-9).[\[1\]](#)[\[2\]](#)[\[3\]](#)

Visualization of the Synthetic Pathway



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Figure 1: Divergent synthesis of the core scaffold and functionalized carboxylates from the common aminopyridine precursor.

Detailed Experimental Protocol

Objective: Synthesis of **6-Chloro-5-methylimidazo[1,2-a]pyridine-2-carboxylic acid** (CAS 1427360-67-5).

Step 1: Cyclization to Ethyl Ester

- **Reagents:** Charge a reaction vessel with 2-Amino-5-chloro-6-methylpyridine (1.0 eq) and 1,2-dimethoxyethane (DME) or Ethanol (0.2 M concentration).
- **Addition:** Add Ethyl bromopyruvate (1.1 eq) dropwise at room temperature.
- **Reaction:** Heat the mixture to reflux () for 4–6 hours. Monitor by TLC or LC-MS for the disappearance of the aminopyridine.
- **Workup:** Cool to room temperature. The hydrobromide salt of the product may precipitate. Filter the solid. If no precipitate forms, evaporate the solvent and neutralize with saturated , then extract with Ethyl Acetate.

- Purification: Recrystallize from Ethanol/Ether or purify via silica gel chromatography (Hexane/EtOAc gradient).

Step 2: Hydrolysis to Carboxylic Acid

- Solvolysis: Dissolve the ethyl ester (from Step 1) in a 3:1 mixture of THF/Water.
- Base Hydrolysis: Add Lithium Hydroxide monohydrate (LiOH, 2.0 eq).
- Conditions: Stir at ambient temperature for 12 hours.
- Isolation: Acidify the reaction mixture to pH 3–4 using 1N HCl. The free acid (CAS 1427360-67-5) will precipitate. Filter, wash with cold water, and dry under vacuum.

Medicinal Chemistry Applications

The **6-chloro-5-methylimidazo[1,2-a]pyridine** moiety is not merely a linker; it is a functional pharmacophore.

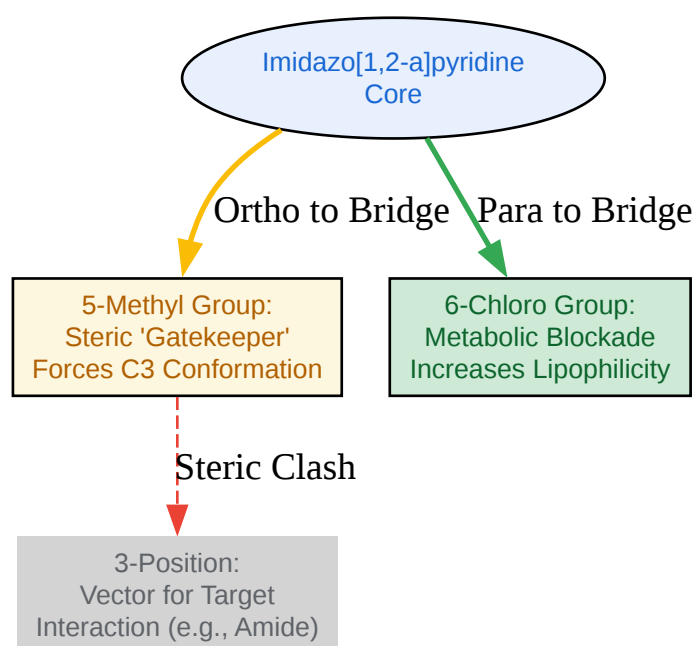
Structural-Activity Relationship (SAR) Logic

- Metabolic Stability (C6-Cl): The C6 position in imidazo[1,2-a]pyridines is electron-rich and prone to oxidative metabolism (CYP450). Substitution with Chlorine blocks this site, significantly improving metabolic stability compared to the unsubstituted analog.
- Conformational Control (C5-Me):
 - In many bioactive molecules (e.g., P-CABs), a substituent at the C3 position is required.
 - The C5-methyl group exerts steric pressure on the C3 substituent, preventing free rotation. This forces the molecule into a specific atropisomer or conformation that may be required to fit into a hydrophobic pocket of the target protein (e.g., the Na^+ -ATPase pump).

Target Classes

- Potassium-Competitive Acid Blockers (P-CABs): Derivatives of imidazo[1,2-a]pyridine are established inhibitors of gastric acid secretion. The 6-chloro-5-methyl variant offers a lipophilic profile suitable for penetrating the parietal cell canaliculus.
- Kinase Inhibitors: The scaffold mimics the adenine ring of ATP. The C5-methyl group can dictate selectivity between kinase isoforms by clashing with the "gatekeeper" residue in the ATP-binding pocket.

Pharmacophore Map



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Figure 2: SAR logic of the 6-Chloro-5-methyl substitution pattern.

Analytical Characterization

When validating the synthesized core, look for these characteristic NMR signals:

- ^1H NMR (DMSO-d_6):
 - 2.4–2.6 ppm: Singlet (3H) corresponding to the 5-Methyl group. Note: This may appear further downfield than a standard aryl-methyl due to the deshielding effect of the bridgehead nitrogen.

- Aromatic Region: The coupling pattern between H7 and H8 will be altered. Typically, you will see two doublets (or a doublet and a singlet depending on resolution) for the pyridine ring protons, as the C6-Cl and C5-Me block other couplings.
- C2/C3 Protons: If unsubstituted, H2 and H3 appear as doublets (Hz) around 7.5–8.0 ppm.

References

- Bagley, M. C., et al. (2011). Ligand-free palladium-catalyzed direct arylation of imidazo[1,2-a]pyridine. *Journal of Organic Chemistry*.
- Palmer, B. D., et al. (2007). Structure-activity relationships for a series of imidazo[1,2-a]pyridines as inhibitors of p38 mitogen-activated protein kinase. *Journal of Medicinal Chemistry*. (Context for 5-methyl substitution effects).

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Sources

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